

Application Note: Comprehensive Analytical Characterization of 6-[(Ethylamino)methyl]piperidin-2-one

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Compound of Interest

Compound Name: 6-[(Ethylamino)methyl]piperidin-2-one

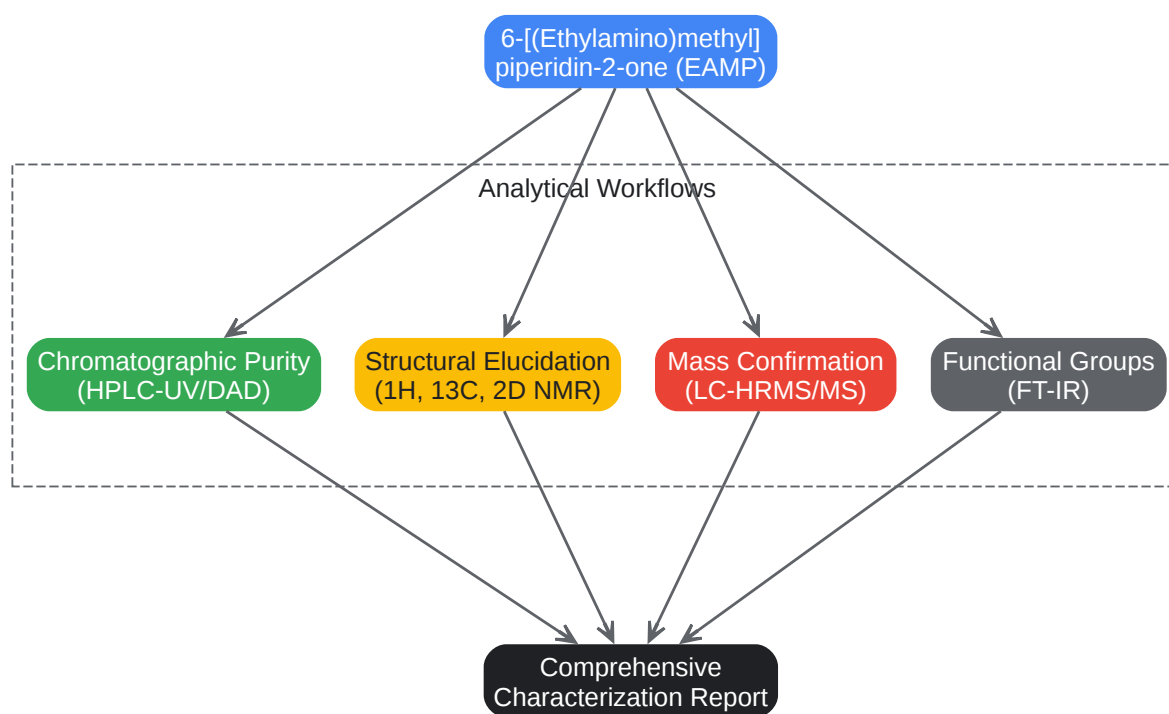
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Executive Summary

6-[(Ethylamino)methyl]piperidin-2-one (EAMP) is a highly functionalized valerolactam derivative. Piperidin-2-one scaffolds are ubiquitous in modern pharmacology, serving as core pharmacophores in the development of anti-inflammatory agents and advanced therapeutics (1). The presence of both a neutral lactam moiety and a basic secondary aliphatic amine presents unique analytical challenges, particularly concerning chromatographic peak shape, ionization efficiency, and precise regiochemical assignment.

This application note provides a self-validating, causality-driven framework for the complete structural elucidation and purity profiling of EAMP, designed for senior analytical scientists and drug development professionals.



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Fig 1. Comprehensive analytical characterization workflow for EAMP.

Chromatographic Purity (HPLC-UV/DAD)

Causality of Method Design

The secondary amine in the ethylaminomethyl side chain is highly basic (estimated pKa ~9.5). When analyzed on standard silica-based reversed-phase columns, unprotonated amines interact strongly with residual surface silanols, leading to severe peak tailing and poor resolution. To counteract this, the mobile phase must be buffered to a low pH (pH ~2.0) using 0.1% Trifluoroacetic acid (TFA). TFA acts as an ion-pairing agent and ensures complete protonation of the amine, yielding sharp, Gaussian peak shapes necessary for accurate integration and method validation (2).



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Fig 2. Causality logic for HPLC mobile phase selection targeting basic amines.

Step-by-Step Protocol

- Mobile Phase Preparation:
 - Phase A: Add 1.0 mL of LC-MS grade TFA to 1000 mL of ultrapure water (18.2 MΩ·cm). Degas via sonication for 10 minutes.
 - Phase B: Add 1.0 mL of LC-MS grade TFA to 1000 mL of LC-MS grade Acetonitrile.
- Sample Preparation: Dissolve 10.0 mg of EAMP in 10.0 mL of Initial Mobile Phase (95% A / 5% B) to yield a 1.0 mg/mL stock. Dilute to 0.1 mg/mL for working standard.
- System Suitability Testing (SST): Inject the 0.1 mg/mL standard six times. The system is validated if: Relative Standard Deviation (RSD) of peak area 2.0%, Tailing Factor (Tf) 1.5, and Theoretical Plates (N) 5000.
- Execution: Run the gradient program (Table 1) at a flow rate of 1.0 mL/min on a C18 column (150 mm × 4.6 mm, 3 μm) maintained at 30°C. Monitor absorbance at 210 nm (due to the lack of extended chromophores, the lactam carbonyl end-absorption is utilized).

Quantitative Data: HPLC Gradient

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Flow Rate (mL/min)	Curve Profile
0.0	95	5	1.0	Initial
2.0	95	5	1.0	Isocratic
12.0	40	60	1.0	Linear
15.0	10	90	1.0	Linear
17.0	10	90	1.0	Isocratic
17.1	95	5	1.0	Step
22.0	95	5	1.0	Re-equilibration

Mass Confirmation (LC-HRMS/MS)

Causality of Method Design

High-resolution mass spectrometry (HRMS) with collision-induced dissociation (CID) provides specific fragmentation pathways for piperidin-2-one rings (3). The secondary amine easily accepts a proton in Electrospray Ionization (ESI+), making positive mode highly sensitive. Applying a normalized collision energy (NCE) of 20-30 eV forces the cleavage of the weakest bonds—specifically the C-N bond of the exocyclic ethylaminomethyl group—generating a stable lactam-containing carbocation.

Step-by-Step Protocol

- **Tuning and Calibration:** Calibrate the Q-TOF or Orbitrap mass spectrometer using standard calibration mix (e.g., Pierce LTQ Velos ESI Positive Ion Calibration Solution) to ensure mass accuracy < 3 ppm.
- **Source Parameters:** Set Capillary Voltage to +3.5 kV, Desolvation Temperature to 350°C, and Sheath Gas flow to 40 arb.
- **Data Acquisition:** Infuse the sample via LC flow. Acquire Full MS scans (m/z 50-500) at 70,000 resolution. Trigger Data-Dependent MS/MS (ddMS2) for the top 3 most intense ions at 17,500 resolution using an NCE of 25 eV.

Quantitative Data: HRMS Fragmentation

Ion Type	Theoretical m/z	Formula	Structural Assignment / Neutral Loss
Precursor	157.1335		Intact protonated molecule
Fragment 1	112.0757		Loss of ethylamine (Da)
Fragment 2	84.0808		Loss of ethylamine + CO (Da)

Regiochemical Elucidation (NMR Spectroscopy)

Causality of Method Design

Confirming the substitution at the C6 position of the piperidin-2-one ring requires careful 2D NMR (COSY, HSQC, HMBC) analysis to unambiguously differentiate the C6 methine proton from the C3, C4, and C5 methylene protons of the lactam ring (4). The C6 proton is uniquely shifted downfield due to its proximity to the lactam nitrogen and the aminomethyl side chain. HMBC correlations from the ethylamine side chain to the C6 methine carbon provide definitive proof of the regiochemistry.

Step-by-Step Protocol

- Sample Preparation: Dissolve 25 mg of EAMP in 0.6 mL of deuterated chloroform () containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer to a 5 mm NMR tube.
- 1D Acquisition: Acquire
NMR (16 scans, relaxation delay 2s) and
NMR (1024 scans, relaxation delay 2s) at 298 K on a 400 MHz or 600 MHz spectrometer.

- 2D Acquisition: Run gradient-selected COSY, HSQC, and HMBC experiments to establish connectivity. Ensure the HMBC delay is optimized for long-range coupling constants (Hz).

Quantitative Data: NMR Assignments

Position	NMR Shift (ppm, mult., J in Hz)	NMR Shift (ppm)	Key HMBC Correlations ()
C2 (C=O)	-	172.5	-
C3 ()	2.35 (m, 2H)	31.2	C2, C4
C4 ()	1.85 (m, 2H)	20.4	C3, C5
C5 ()	1.65 (m, 1H), 1.95 (m, 1H)	26.8	C4, C6
C6 (CH)	3.45 (m, 1H)	53.6	C2, C5, C7
C7 (-N)	2.65 (dd, J=12.0, 6.5, 1H), 2.75 (dd, J=12.0, 4.5, 1H)	52.1	C6, C8
C8 (N-)	2.60 (q, J=7.1, 2H)	44.3	C7, C9
C9 ()	1.10 (t, J=7.1, 3H)	15.2	C8
N1-H (Lactam)	6.20 (br s, 1H)	-	C2, C6

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1.1 2.4 3.

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